

Preparation of Cresol Red Indicator Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Cresol red

Cat. No.: B154985

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Abstract

Cresol Red (o-cresolsulfonephthalein) is a versatile triarylmethane dye widely utilized as a pH indicator in various laboratory applications, including titrations and microbial culture media preparation. It is also employed as a tracking dye in agarose and polyacrylamide gel electrophoresis for monitoring the migration of nucleic acids. This document provides detailed protocols for the preparation of **Cresol Red** indicator solutions and its applications, complete with quantitative data and procedural diagrams to ensure accuracy and reproducibility in experimental workflows.

Chemical and Physical Properties

Cresol Red is characterized by two distinct pH transition ranges, making it suitable for assessing both acidic and slightly alkaline conditions. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{21}H_{18}O_5S$	
Molecular Weight	382.43 g/mol	
Appearance	Dark green or brown-red powder/crystals	
Solubility	Sparingly soluble in water; soluble in ethanol and dilute alkalis.	
Acidic pH Range	pH 0.2 (Red) to pH 1.8 (Yellow)	[1]
Alkaline pH Range	pH 7.2 (Yellow) to pH 8.8 (Reddish-purple/Violet)	[1] [2] [3]
Storage Temperature	Room temperature	

Preparation of Cresol Red Indicator Solution (0.1% w/v)

This protocol outlines the standard method for preparing a 0.1% (w/v) **Cresol Red** indicator solution. This concentration is suitable for most acid-base titration applications.

Materials and Reagents

- **Cresol Red** (powder)
- Sodium Hydroxide (NaOH), 0.1 M solution
- Ethanol (95%)
- Distilled or deionized water
- 100 mL volumetric flask
- Beaker

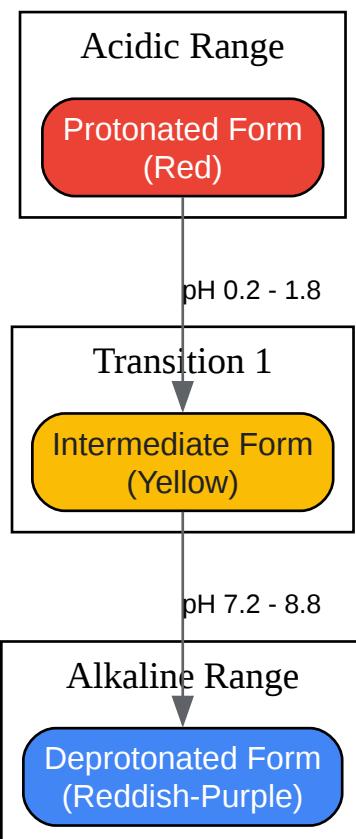
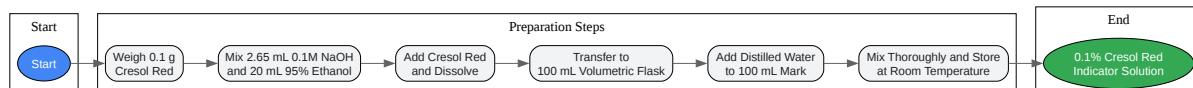
- Magnetic stirrer and stir bar (optional)
- Graduated cylinders
- Pipettes

Experimental Protocol

A standard method for preparing a 0.1% **Cresol Red** indicator solution involves dissolving the dye in a mixture of ethanol and a dilute sodium hydroxide solution, which facilitates the dissolution of the sparingly soluble acid form of the indicator.[2][4]

- Weighing: Accurately weigh 0.1 g of **Cresol Red** powder.
- Initial Dissolution: In a beaker, combine 2.65 mL of 0.1 M sodium hydroxide solution with 20 mL of 95% ethanol.[2][4] Gently warm the mixture if necessary to aid dissolution.
- Adding the Indicator: Add the weighed **Cresol Red** powder to the ethanol-NaOH mixture. Stir until the dye is completely dissolved.
- Final Volume Adjustment: Quantitatively transfer the dissolved indicator solution to a 100 mL volumetric flask.
- Dilution: Add distilled water to the flask to bring the final volume to the 100 mL mark.
- Mixing and Storage: Cap the flask and invert it several times to ensure thorough mixing. Store the solution in a tightly closed container at room temperature.[5]

Preparation Workflow



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